

In-Depth Technical Guide: 2-Bromo-7-chloroimidazo[1,2-a]pyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-7-chloroimidazo[1,2-a]pyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-7-chloroimidazo[1,2-a]pyridine**, a halogenated heterocyclic compound belonging to the promising class of imidazo[1,2-a]pyridines. This scaffold is of significant interest in medicinal chemistry due to its wide range of biological activities.^{[1][2]} This document details the synthesis, characterization, and known biological context of the title compound, presenting available data in a structured format to facilitate research and development efforts.

Core Compound Specifications

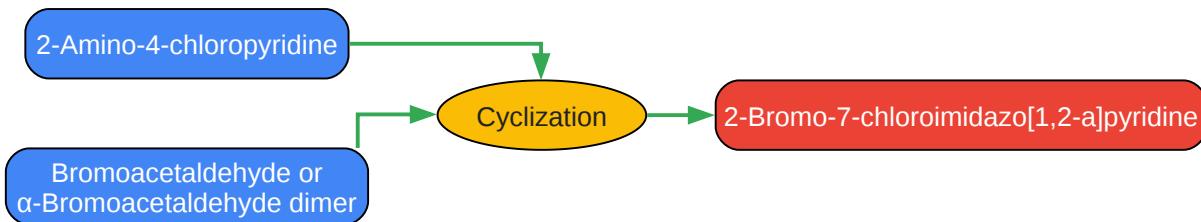
Property	Value
Chemical Name	2-Bromo-7-chloroimidazo[1,2-a]pyridine
CAS Number	1260825-69-1
Molecular Formula	C ₇ H ₄ BrClN ₂
Molecular Weight	231.48 g/mol
Appearance	White to off-white solid
Storage Temperature	Under inert gas (nitrogen or Argon) at 2-8°C

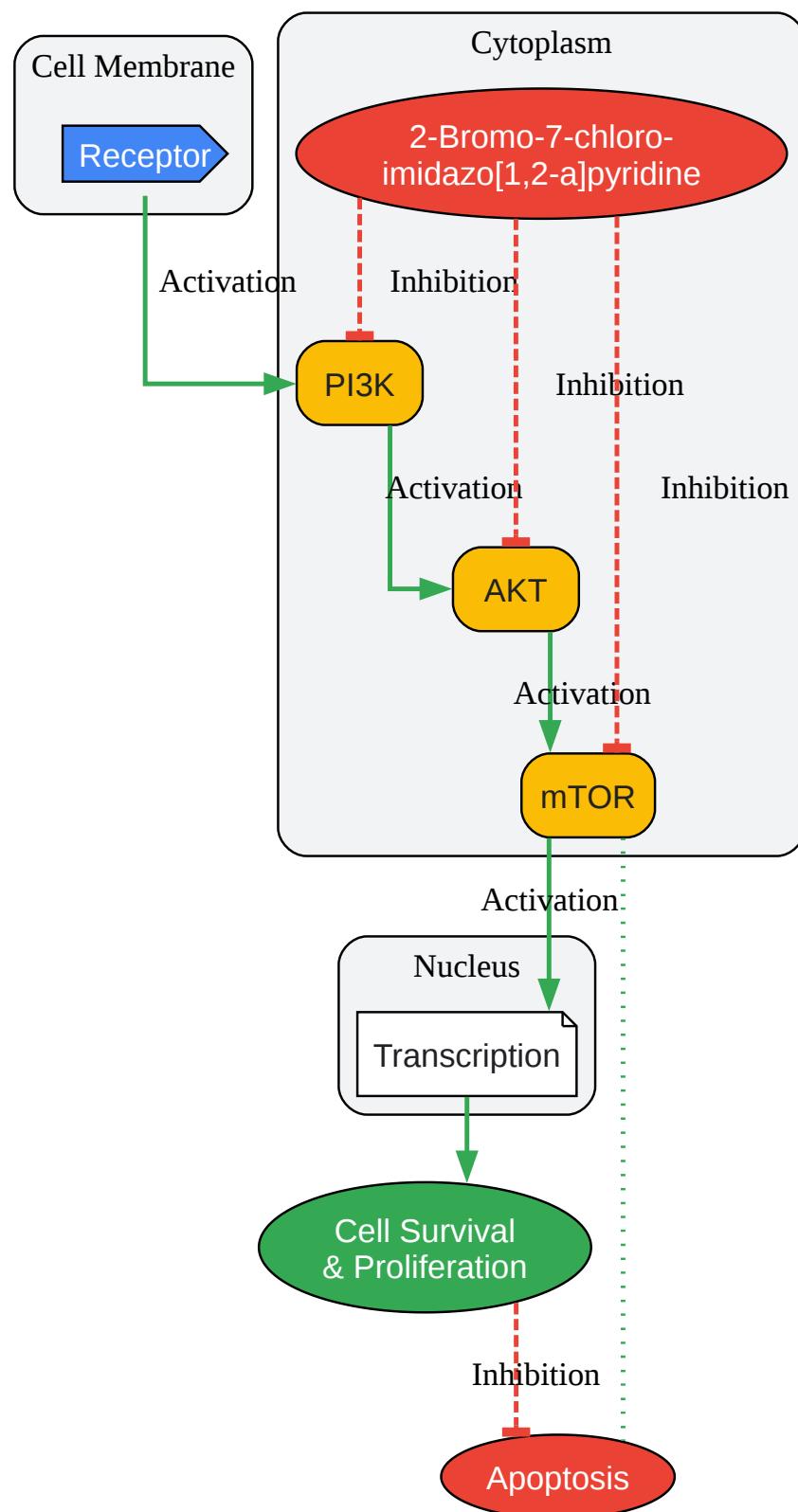
Synthesis and Experimental Protocols

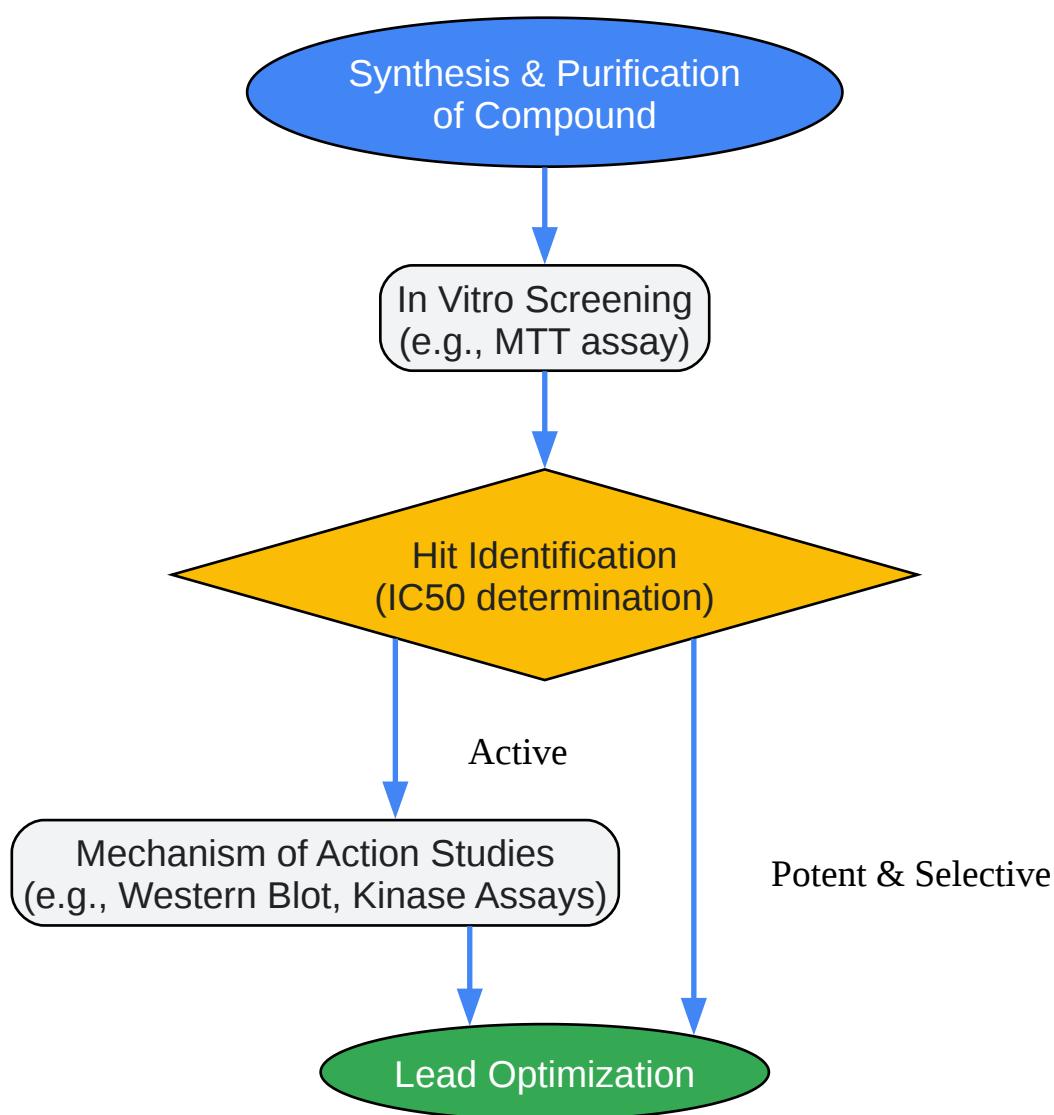
While a specific, detailed experimental protocol for the synthesis of **2-Bromo-7-chloroimidazo[1,2-a]pyridine** with reported yield is not readily available in peer-reviewed literature, a highly plausible synthetic route can be constructed based on established methods for the synthesis of analogous imidazo[1,2-a]pyridines. The most common and effective method involves the cyclization of a substituted 2-aminopyridine with a two-carbon electrophile.

A logical synthetic approach starts from the commercially available 2-amino-4-chloropyridine. The synthesis can be envisioned in two primary steps: bromination of the imidazo[1,2-a]pyridine core or direct cyclization with a brominated reagent. A common method for the synthesis of the imidazo[1,2-a]pyridine core is the reaction of a 2-aminopyridine with an α -haloketone or α -haloaldehyde.^[3] A patent for the synthesis of 6-bromoimidazo[1,2-a]pyridine describes the reaction of 2-amino-5-bromopyridine with a 40% aqueous solution of chloroacetaldehyde in the presence of a base.^[4]

Proposed Synthetic Pathway:







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References

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- 3. Recent Progress in Metal-Free Direct Synthesis of Imidazo[1,2-a]pyridines - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CN103788092A - Method for synthesizing 6-bromoimidazo [1,2-a] pyridine - Google Patents [patents.google.com]
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